

Essential Safety and Logistics for Handling Nitrosyl Iodide

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Compound of Interest

Compound Name: Nitrosyl iodide

Cat. No.: B14621043

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides essential, immediate safety and logistical information for handling **Nitrosyl iodide** (INO), including detailed operational and disposal plans.

Quantitative Data

A summary of the known quantitative data for **Nitrosyl iodide** is presented below for easy reference.

Property	Value	Source
Molecular Formula	INO	[1]
Molecular Weight	156.9106 g/mol	[1]
CAS Registry Number	58585-94-7	[1]
Standard Enthalpy of Formation	29.0 ± 1 kcal/mol (gas phase)	[2]

Note: Comprehensive physical property data such as melting point, boiling point, and density for **Nitrosyl iodide** is not readily available in the provided search results.

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is crucial when handling **Nitrosyl iodide** to prevent exposure.[3] The following PPE is required:

- **Eye/Face Protection:** Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles are mandatory.[3][4] A face shield should be worn when there is a risk of splashing.[5]
- **Skin Protection:** Impervious clothing, such as a lab coat, must be worn.[3] Chemical-resistant gloves (e.g., nitrile rubber) are required and must be inspected before use.[4][5] Proper glove removal technique should be followed to avoid skin contact.[3]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[3] If there is a risk of dust or aerosol formation, a NIOSH-approved respirator with appropriate cartridges should be used.[3][4] For handling large quantities, a dust mask is recommended.[3]

Operational Plan for Safe Handling

A systematic approach to handling **Nitrosyl iodide** will minimize risks and ensure a safe laboratory environment.

1. Pre-Handling Preparations:

- Obtain and thoroughly review the Safety Data Sheet (SDS) for **Nitrosyl iodide**. [3]
- Ensure a well-ventilated work area, such as a chemical fume hood, is operational. [3]
- Verify that an emergency eyewash station and safety shower are readily accessible. [4]
- Assemble all necessary PPE and inspect it for integrity. [3][5]

2. Handling Procedures:

- Avoid contact with skin and eyes. [3]
- Prevent the formation of dust and aerosols. [3]

- Weigh and transfer the chemical in a designated area, such as a fume hood, to minimize exposure.
- Keep the container tightly closed when not in use.[3]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[3]
- Keep the container tightly closed to prevent decomposition and sublimation.[3]

Disposal Plan

Proper disposal of **Nitrosyl iodide** and any contaminated materials is critical to prevent environmental contamination and ensure compliance with regulations.

1. Waste Collection:

- Collect waste **Nitrosyl iodide** and any contaminated materials (e.g., gloves, weighing paper) in a suitable, closed, and properly labeled container.[3]

2. Disposal Method:

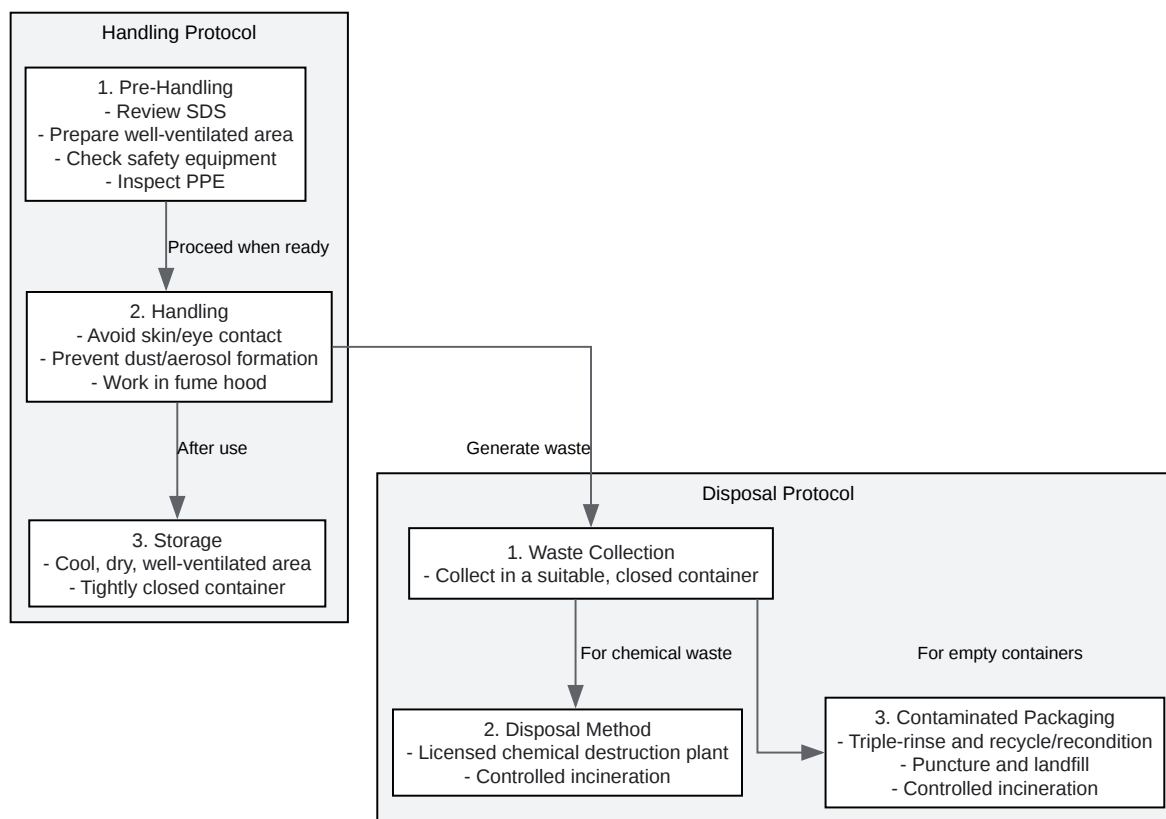
- The recommended disposal method is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[3]
- Do not discharge **Nitrosyl iodide** into sewer systems or contaminate water, foodstuffs, feed, or seed.[3]

3. Contaminated Packaging:

- Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[3]
- Alternatively, the packaging can be punctured to render it unusable and then disposed of in a sanitary landfill.[3]
- Combustible packaging materials may be incinerated in a controlled manner with flue gas scrubbing.[3]

Workflow for Handling and Disposal of Nitrosyl Iodide

Workflow for Handling and Disposal of Nitrosyl Iodide



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